

# Grignard reaction protocol for 2-(4-Fluorophenyl)-2-propanol synthesis

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## Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-2-propanol

Cat. No.: B1298620

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An Application Note and Protocol for the Synthesis of **2-(4-Fluorophenyl)-2-propanol** via Grignard Reaction

## Introduction

**2-(4-Fluorophenyl)-2-propanol** is a tertiary alcohol that serves as a valuable intermediate in the synthesis of various biologically active molecules and is a key building block in pharmaceutical and chemical research.<sup>[1]</sup> The presence of a fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity of target compounds, making this intermediate particularly useful in drug development.<sup>[2]</sup>

The Grignard reaction is a robust and versatile method for forming carbon-carbon bonds.<sup>[3][4]</sup> It involves the reaction of an organomagnesium halide (the Grignard reagent) with an electrophile, such as a carbonyl compound.<sup>[5]</sup> This protocol details the synthesis of **2-(4-Fluorophenyl)-2-propanol** by reacting 4-fluorophenylmagnesium bromide with acetone. The Grignard reagent is prepared in situ from 4-bromofluorobenzene and magnesium turnings.<sup>[6][7]</sup>

## Physicochemical and Safety Data

A summary of the key physicochemical properties of **2-(4-Fluorophenyl)-2-propanol** is presented in Table 1.

Table 1: Physicochemical Properties of **2-(4-Fluorophenyl)-2-propanol**

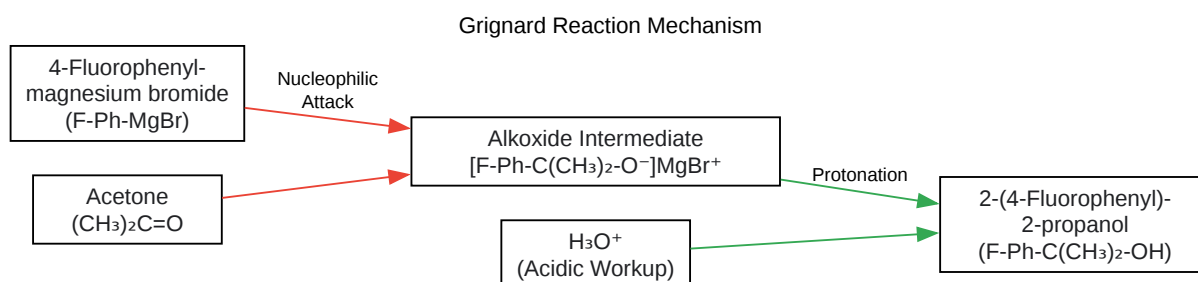
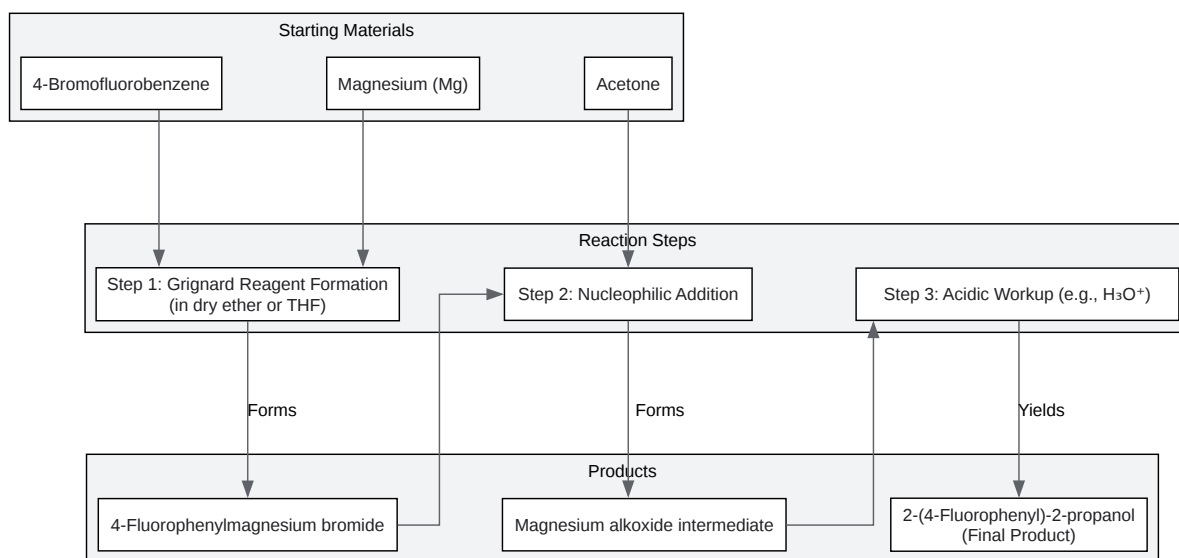
Property	Value	Reference
CAS Number	402-41-5	[8][9]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> FO	[1][8][9]
Molecular Weight	154.18 g/mol	[9]
Appearance	Colorless to light yellow clear liquid	[1][8]
Boiling Point	212.7 °C at 760 mmHg	[8]
61 °C at 1 mmHg	[1][2]	
Density	~1.1 g/cm <sup>3</sup> (Predicted)	[2]
pKa	14.43 ± 0.29 (Predicted)	[8]

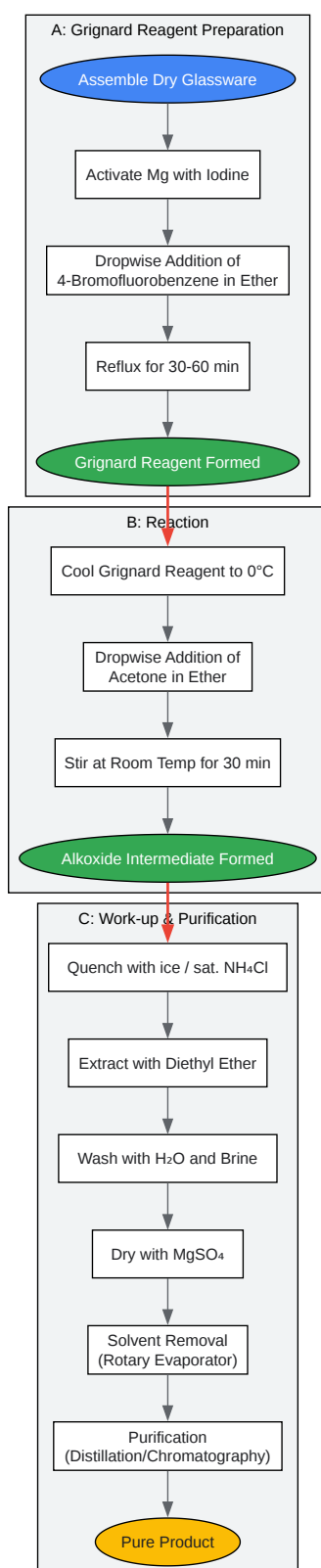
#### Safety Information:

The target compound is irritating to the eyes, respiratory system, and skin.[8] The Grignard reagent is highly flammable, moisture-sensitive, and can cause severe skin and eye damage. [6] All procedures should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn. All glassware must be thoroughly dried to prevent quenching of the Grignard reagent.[10]

## Reaction Scheme and Mechanism

The synthesis proceeds in two main stages: the formation of the Grignard reagent (4-fluorophenylmagnesium bromide) and its subsequent reaction with acetone, followed by an acidic workup to yield the final tertiary alcohol.





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